

An In-depth Technical Guide to the Chemical Structure of Tomentin

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Compound of Interest

Compound Name: Tomentin

Cat. No.: B019184

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Introduction

Tomentin is a naturally occurring coumarin, a class of benzopyrones widely distributed in the plant kingdom. It has been isolated from various plant species, including *Sphaeralcea angustifolia* and *Artemisia monosperma*.^{[1][2]} This document provides a detailed overview of the chemical structure of **Tomentin**, including its molecular characteristics and the methodologies employed for its structural elucidation.

Chemical Structure and Identification

Tomentin is systematically known as 5-hydroxy-6,7-dimethoxychromen-2-one.^[2] Its chemical structure is characterized by a coumarin core, which consists of a benzene ring fused to an α -pyrone ring. Specifically, **Tomentin** is substituted with a hydroxyl group at the C5 position and two methoxy groups at the C6 and C7 positions.

The definitive structure of **Tomentin** is represented by the following chemical identifiers:

- IUPAC Name: 5-hydroxy-6,7-dimethoxychromen-2-one^[2]
- SMILES: COC1=C(C(=C2C=CC(=O)OC2=C1)O)OC^{[1][2]}
- InChI: InChI=1S/C11H10O5/c1-14-8-5-7-6(3-4-9(12)16-7)10(13)11(8)15-2/h3-5,13H,1-2H3^{[1][2]}

The two-dimensional chemical structure of **Tomentin** is illustrated in the diagram below.

2D chemical structure of **Tomentin**.

Physicochemical Properties

A summary of the key quantitative data for **Tomentin** is presented in the table below. This data is crucial for its identification, purification, and application in research and drug development.

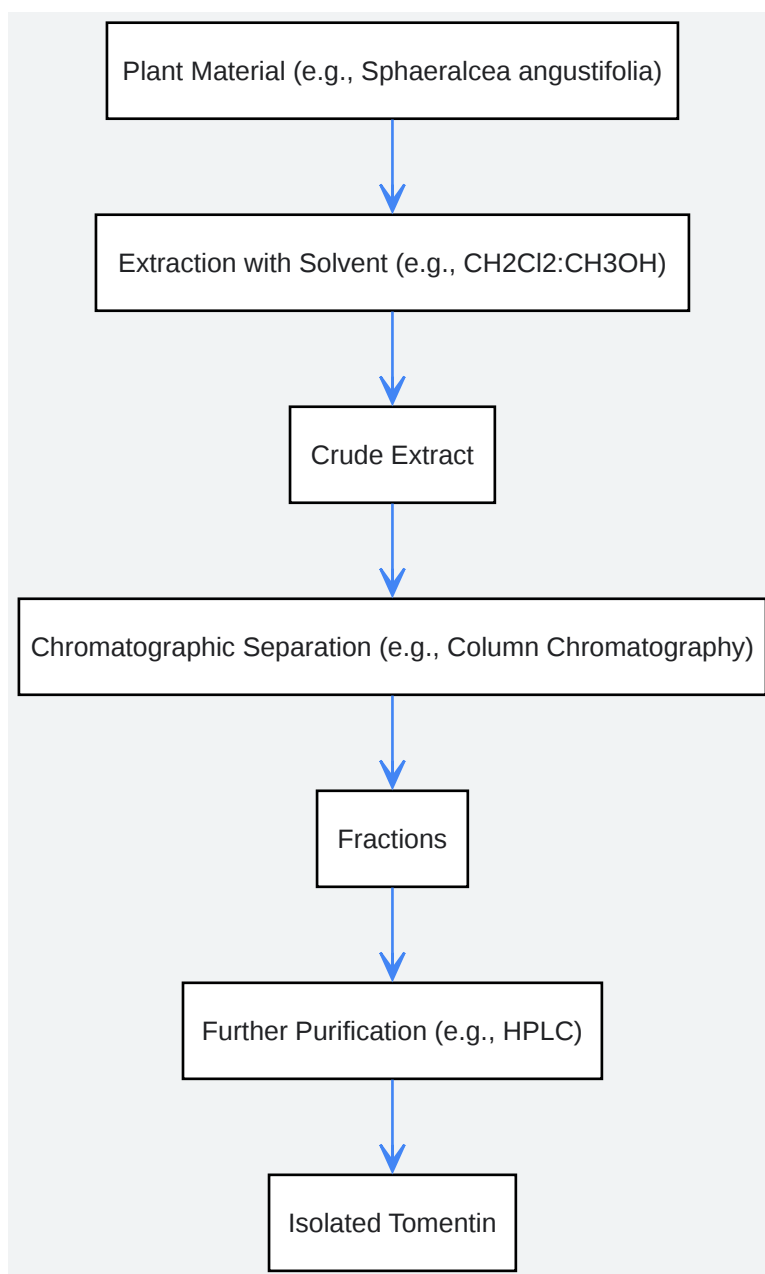
Property	Value	Reference
Molecular Formula	C11H10O5	[1][2][3]
Molecular Weight	222.2 g/mol	[1][3]
CAS Number	28449-62-9	[1][2][3]
Physical Description	Powder	[3]
Purity	>=98% (Commercially available)	[3]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

Experimental Protocols for Structure Elucidation

The determination of the chemical structure of **Tomentin**, as with many natural products, relies on a combination of isolation techniques and spectroscopic analysis.

Isolation of Tomentin

Tomentin has been isolated from the plant *Sphaeralcea angustifolia*. A general workflow for the isolation of such a compound from a plant matrix is outlined below.



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General workflow for the isolation of **Tomentin**.

Spectroscopic and Spectrometric Analyses

The definitive structure of **Tomentin** was established through various spectroscopic and spectrometric techniques. While the specific detailed protocols for **Tomentin**'s initial elucidation are not available in the provided search results, the standard methodologies employed for such a task include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D NMR (^1H and ^{13}C) and 2D NMR (such as COSY, HSQC, and HMBC) experiments are fundamental for establishing the carbon-hydrogen framework and the connectivity of atoms within the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) provides the accurate molecular weight and elemental composition, confirming the molecular formula. Fragmentation patterns observed in MS/MS experiments can further corroborate the proposed structure.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the presence of key functional groups, such as hydroxyl ($-\text{OH}$), carbonyl ($\text{C}=\text{O}$), and ether ($\text{C}-\text{O}-\text{C}$) groups, which are all present in the **Tomentin** structure.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy provides information about the electronic transitions within the molecule and is characteristic of the coumarin chromophore.

The combined interpretation of data from these analytical techniques allows for the unambiguous determination of the chemical structure of **Tomentin**.

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References

1. bocsci.com [bocsci.com]
 2. 5-Hydroxy-6,7-dimethoxychromen-2-one | $\text{C}_{11}\text{H}_{10}\text{O}_5$ | CID 14059525 - PubChem [pubchem.ncbi.nlm.nih.gov]
 3. Tomentin | CAS:28449-62-9 | Manufacturer ChemFaces [chemfaces.com]
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